

Application Notes and Protocols for Propionyl Bromide

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Compound of Interest

Compound Name: *Propionyl bromide*

Cat. No.: *B1346559*

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Introduction

Propionyl bromide ($\text{C}_3\text{H}_5\text{BrO}$) is a colorless to light brown liquid and a highly reactive acyl bromide.[1][2] It serves as a valuable reagent in organic synthesis, particularly for the introduction of the propionyl group. However, its utility is matched by its significant hazards, including flammability, corrosivity, and violent reactivity with water.[2][3][4] These application notes provide detailed procedures for the safe handling and quenching of **propionyl bromide** to ensure the safety of laboratory personnel and the integrity of experimental work.

Hazard Summary

Propionyl bromide is classified as a hazardous substance and requires careful handling in a controlled laboratory environment.[3] Key hazards include:

- **Flammability:** It is a flammable liquid and vapor.[1][5][6] Vapors can form explosive mixtures with air and may travel to an ignition source and flash back.[6]
- **Corrosivity:** It causes severe skin burns and eye damage.[1][3][5] Direct contact can lead to deep, slow-healing burns.[3]
- **Reactivity with Water:** **Propionyl bromide** reacts violently with water, liberating toxic and corrosive hydrogen bromide gas.[2][3][4][6] This reaction is exothermic and can cause

splattering.

- Inhalation Toxicity: Inhalation of vapors can cause corrosive injuries to the upper respiratory tract and lungs.[1][2]

Quantitative Data Summary

Property	Value	Source
Molecular Weight	136.98 g/mol	[1]
Boiling Point	103-104 °C	[4]
Density	1.521 g/mL at 25 °C	[4]
Refractive Index	n _{20/D} 1.455	[4]
Flash Point	52 °C	[4]

Experimental Protocols

Safe Handling and Storage Protocol

Objective: To outline the necessary precautions for handling and storing **propionyl bromide** to minimize exposure and risk.

Materials:

- **Propionyl bromide**
- Chemical fume hood
- Personal Protective Equipment (PPE):
 - Chemical splash goggles and a face shield (8-inch minimum)[3][5]
 - Flame-resistant lab coat
 - Chemical-resistant gloves (inspect before use)[5][7]
 - Closed-toe shoes[7][8]

- Appropriately labeled storage containers
- Spill kit (containing absorbent materials like sand, earth, or vermiculite)[3]

Procedure:

- Engineering Controls: All work with **propionyl bromide** must be conducted in a well-ventilated chemical fume hood.[3][7] Ensure that a safety shower and eyewash station are readily accessible.[6]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical splash goggles, a face shield, a flame-resistant lab coat, and chemical-resistant gloves.[3][5][9] Avoid wearing contact lenses.[3]
- Dispensing: When transferring **propionyl bromide**, do so slowly and carefully to avoid splashing. Use only spark-free tools and explosion-proof equipment.[3]
- Storage: Store **propionyl bromide** in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[4][5] Keep containers tightly sealed and protected from moisture.[6] Store away from incompatible materials such as strong oxidizing agents, alkalis, and alcohols.[4]
- Spill Management: In case of a spill, evacuate the area and remove all ignition sources.[3] Contain the spill using an absorbent material like sand or vermiculite.[3] Do not use water.[3] Collect the absorbed material into a labeled container for proper disposal.[3]

Quenching Protocol for Excess Propionyl Bromide

Objective: To safely neutralize excess or unreacted **propionyl bromide**. This procedure should be performed in a chemical fume hood.

Materials:

- Excess **propionyl bromide** solution
- Inert solvent (e.g., dichloromethane, toluene - ensure it is dry)

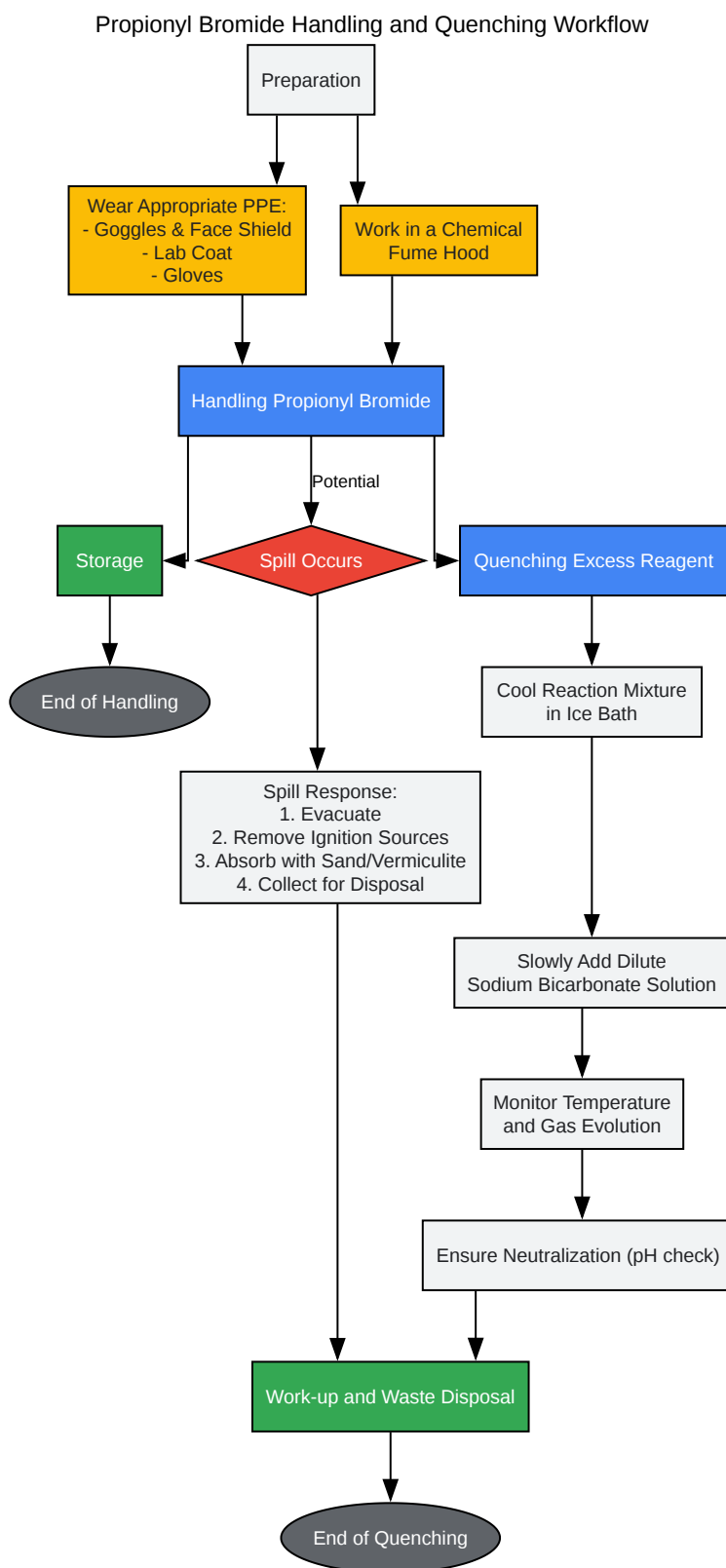
- Quenching agent: A cold, dilute solution of sodium bicarbonate (NaHCO_3) or sodium carbonate (Na_2CO_3) in water. Alternatively, a cold solution of a non-nucleophilic base like triethylamine in an inert solvent can be used for a less vigorous reaction.
- Reaction flask (appropriately sized for the volume to be quenched, should be no more than half full)
- Stir plate and stir bar
- Dropping funnel
- Ice bath
- pH paper or pH meter

Procedure:

- Preparation:
 - Place the reaction flask containing the **propionyl bromide** solution in an ice bath and begin stirring.
 - Ensure the setup is under an inert atmosphere (e.g., nitrogen or argon) if the reaction was performed under such conditions.
- Slow Addition of Quenching Agent:
 - Slowly add the cold, dilute sodium bicarbonate solution dropwise to the stirred **propionyl bromide** solution using a dropping funnel. **WARNING:** The reaction is exothermic and will release gas (CO_2). Add the quenching agent very slowly to control the reaction rate and prevent excessive foaming and pressure buildup.
 - Monitor the temperature of the reaction mixture and ensure it remains cool.
- Completion of Quenching:
 - Continue adding the quenching agent until the evolution of gas ceases and the solution is no longer acidic.

- Test the pH of the aqueous layer with pH paper or a pH meter to ensure it is neutral or slightly basic.
- Work-up:
 - Once the quenching is complete, the layers can be separated. The aqueous layer can be disposed of as aqueous waste, and the organic layer can be washed, dried, and concentrated as needed.
- Waste Disposal: Dispose of all waste materials in accordance with local, state, and federal regulations.^[5]

Visualizations



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Caption: Workflow for safe handling and quenching of **propionyl bromide**.

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